

In-Depth Spectroscopic Analysis of C.I. Reactive Yellow 37: A Technical Guide

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Compound of Interest

Compound Name: *Reactive Yellow 37*

CAS No.: *12237-16-0*

Cat. No.: *B1172458*

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Introduction

C.I. Reactive Yellow 37 is a monoazo reactive dye known for its application in the textile industry. An understanding of its spectroscopic properties is crucial for quality control, process optimization, and research into its environmental fate and potential biological interactions. This technical guide provides a comprehensive overview of the spectroscopic analysis of C.I. Reactive Yellow 37, including detailed experimental protocols and a summary of key spectral data.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of C.I. Reactive Yellow 37 is essential for interpreting its spectroscopic data.

Property	Value
CI Name	Reactive Yellow 37
Synonyms	Remazol Brilliant Yellow GL, Reactive Yellow GL, Reactofix Supra Yellow HGGL
CAS Number	12237-16-0
Molecular Formula	C ₂₂ H ₁₆ N ₄ Na ₂ O ₉ S ₃ [1]
Molecular Weight	622.56 g/mol [1]
Dye Class	Monoazo[1]

Spectroscopic Analysis

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a fundamental technique for characterizing the electronic transitions within the dye molecule and is routinely used for quantification.

Quantitative Data

Parameter	Value	Reference
Maximum Absorbance (λ_{max})	410 nm	[2]
Appearance in Solution	Yellow	[1]

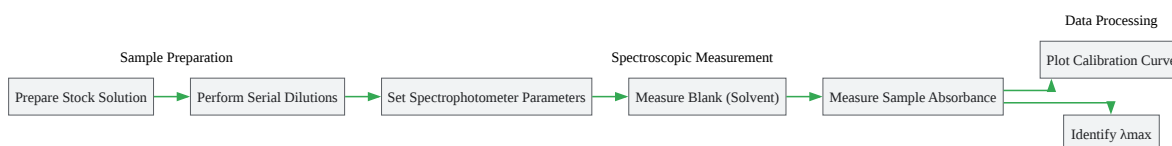
Experimental Protocol

A standard protocol for the UV-Vis analysis of C.I. Reactive Yellow 37 is as follows:

- **Solvent Selection:** Prepare a stock solution of the dye in a suitable solvent, typically deionized water, as reactive dyes are designed to be water-soluble.
- **Concentration Series:** Prepare a series of dilutions from the stock solution to determine the linear range of absorbance.

- Instrumentation: Use a dual-beam UV-Vis spectrophotometer.
- Measurement:
 - Record the absorbance spectrum over a wavelength range of 200-800 nm.
 - Use the solvent as a blank for baseline correction.
 - Identify the wavelength of maximum absorbance (λ_{max}).

Logical Workflow for UV-Vis Analysis



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Caption: A generalized workflow for UV-Vis spectroscopic analysis of a reactive dye.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the C.I. Reactive Yellow 37 molecule, providing structural confirmation. While specific FTIR data for this exact dye is not readily available in the public domain, a general spectrum for a reactive yellow dye would exhibit characteristic peaks.

Expected FTIR Spectral Data

Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400	O-H and N-H stretching (can be broad)
~1640	C=O stretching (from the pyrazolone ring)
~1500-1600	Aromatic C=C stretching
~1450	N=N stretching (azo group)
~1150 and ~1050	S=O stretching (sulfonate groups)
~800-900	C-H bending (aromatic)

Experimental Protocol

A common method for preparing solid dye samples for FTIR analysis is the KBr pellet technique:

- Sample Preparation:
 - Thoroughly dry the C.I. Reactive Yellow 37 sample to remove any moisture.
 - Grind a small amount of the dye (1-2 mg) with approximately 200 mg of dry potassium bromide (KBr) in an agate mortar until a fine, homogeneous powder is obtained.
- Pellet Formation:
 - Transfer the powder to a pellet press.
 - Apply pressure to form a thin, transparent pellet.
- Analysis:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Record the spectrum, typically in the range of 4000-400 cm⁻¹.

Workflow for FTIR Analysis via KBr Pellet Method



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Caption: The experimental workflow for FTIR analysis using the KBr pellet method.

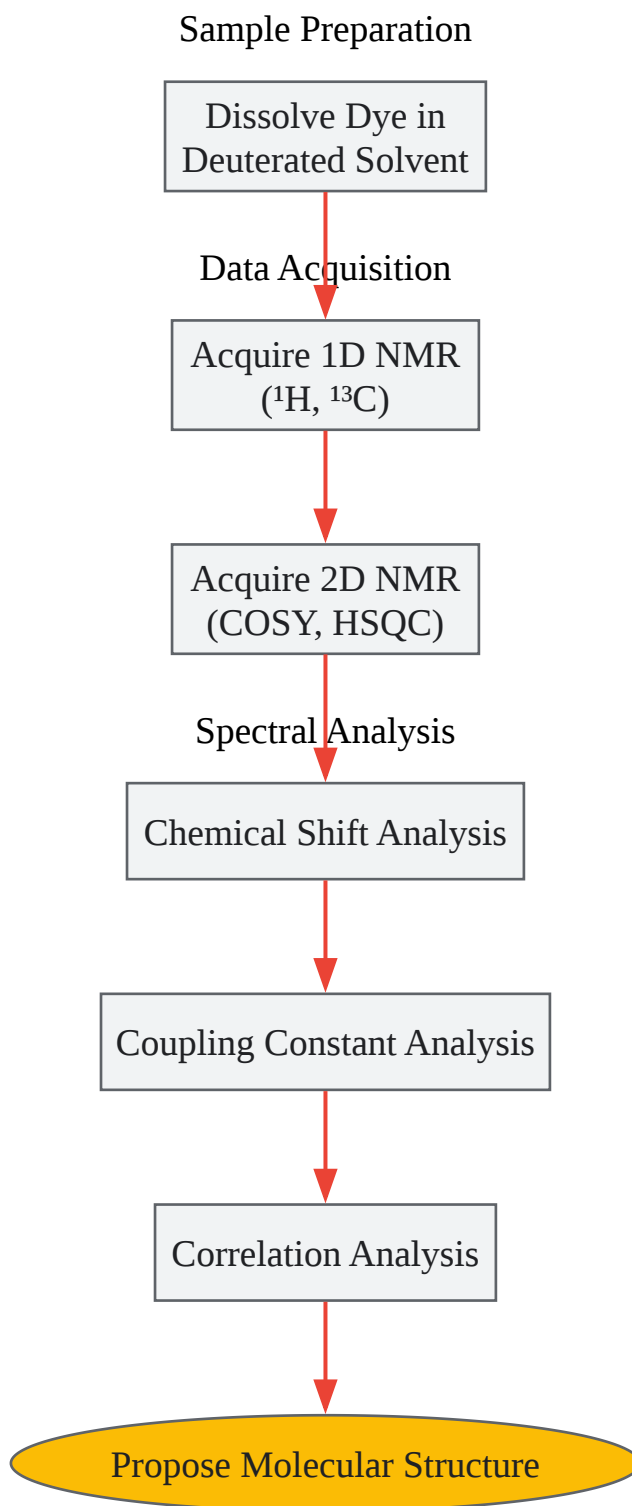
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of C.I. Reactive Yellow 37 by probing the magnetic properties of its atomic nuclei. Specific ^1H and ^{13}C NMR data for this dye are not widely published, but a general approach to its analysis can be outlined.

Experimental Protocol

- **Solvent Selection:** Dissolve the dye sample in a suitable deuterated solvent. For sulfonated azo dyes, dimethyl sulfoxide- d_6 (DMSO- d_6) is often a good choice due to its ability to dissolve polar compounds.
- **Sample Preparation:** Prepare a solution of the dye in the chosen deuterated solvent at an appropriate concentration for NMR analysis (typically 5-10 mg in 0.5-0.7 mL of solvent).
- **Data Acquisition:**
 - Acquire ^1H NMR and ^{13}C NMR spectra on a high-field NMR spectrometer.
 - Additional 2D NMR experiments, such as COSY and HSQC, can be performed to aid in structural elucidation.

Logical Flow for NMR-based Structural Elucidation



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Caption: A diagram illustrating the logical flow of NMR analysis for structural elucidation.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of C.I. Reactive Yellow 37, as well as for obtaining structural information through fragmentation analysis.

Expected Mass Spectrometric Data

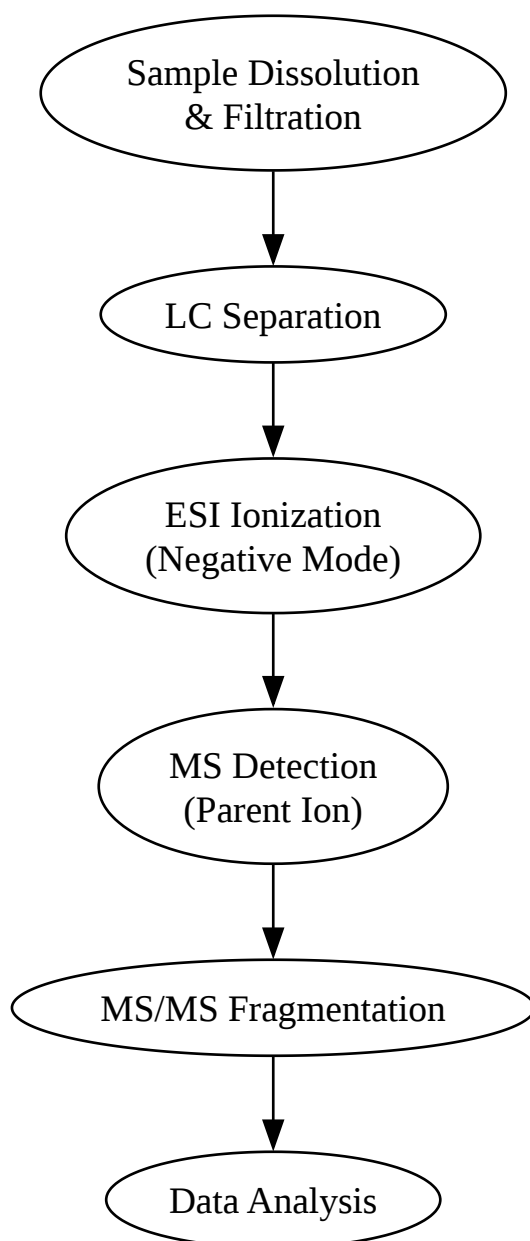
Parameter	Expected Value
$[M]^-$	~621.0 (for the fully deprotonated molecule)
$[M-Na]^-$	~599.0
$[M-2Na+H]^-$	~577.0

Experimental Protocol (LC-MS/MS)

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a common method for the analysis of reactive dyes.

- Sample Preparation:
 - Dissolve the dye in a suitable solvent, such as a mixture of water and methanol or acetonitrile.
 - Filter the sample to remove any particulate matter.
- Chromatographic Separation:
 - Inject the sample into a liquid chromatograph, typically equipped with a C18 column for reversed-phase chromatography.
 - Use a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with a small amount of formic acid or ammonium acetate) and an organic component (e.g., acetonitrile or methanol).
- Mass Spectrometric Detection:

- The eluent from the LC is introduced into the mass spectrometer, often using an electrospray ionization (ESI) source.
- Acquire mass spectra in negative ion mode, as the sulfonate groups are readily deprotonated.
- Perform tandem MS (MS/MS) on the parent ion to obtain fragmentation data for structural confirmation.



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References

- 1. ojp.gov [ojp.gov]
- 2. researchgate.net [researchgate.net]
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